

An In-Depth Technical Guide to Chloroethane-d5 (CAS: 19199-91-8)

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Compound of Interest

Compound Name: Chloroethane-d5

CAS No.: 19199-91-8

Cat. No.: B579816

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Introduction: The Role of Stable Isotopes in Advanced Research

In the landscape of modern chemical and pharmaceutical research, stable isotope-labeled (SIL) compounds are indispensable tools.^[1] By replacing specific atoms with their heavier, non-radioactive isotopes—such as deuterium (²H) for hydrogen—we can subtly alter a molecule's mass without significantly changing its chemical properties.^{[2][3]} This seemingly simple substitution provides a powerful mechanism for tracing molecular fates, elucidating reaction mechanisms, and achieving unparalleled accuracy in quantitative analysis.^{[1][4]}

This guide focuses on **Chloroethane-d5** (CAS number 19199-91-8), the deuterated analogue of chloroethane.^[5] With the chemical formula CD₃CD₂Cl, this compound has all five hydrogen atoms replaced by deuterium. This complete deuteration makes it an ideal internal standard for mass spectrometry, a tracer for metabolic studies of ethylating agents, and a specialized reagent in chemical synthesis. For researchers, scientists, and drug development professionals, understanding the technical nuances of **Chloroethane-d5** is key to leveraging its full potential in experimental design and data interpretation.

Physicochemical and Isotopic Properties

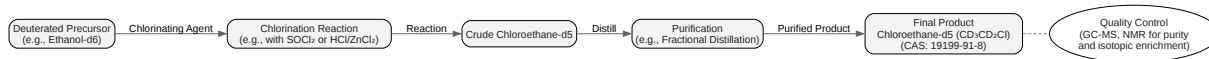
Chloroethane-d5 is a colorless, flammable gas at standard temperature and pressure, typically handled as a refrigerated or pressurized liquid.^{[6][7]} Its physical properties are largely similar to its non-deuterated counterpart, but its increased mass is a critical feature for its primary applications.

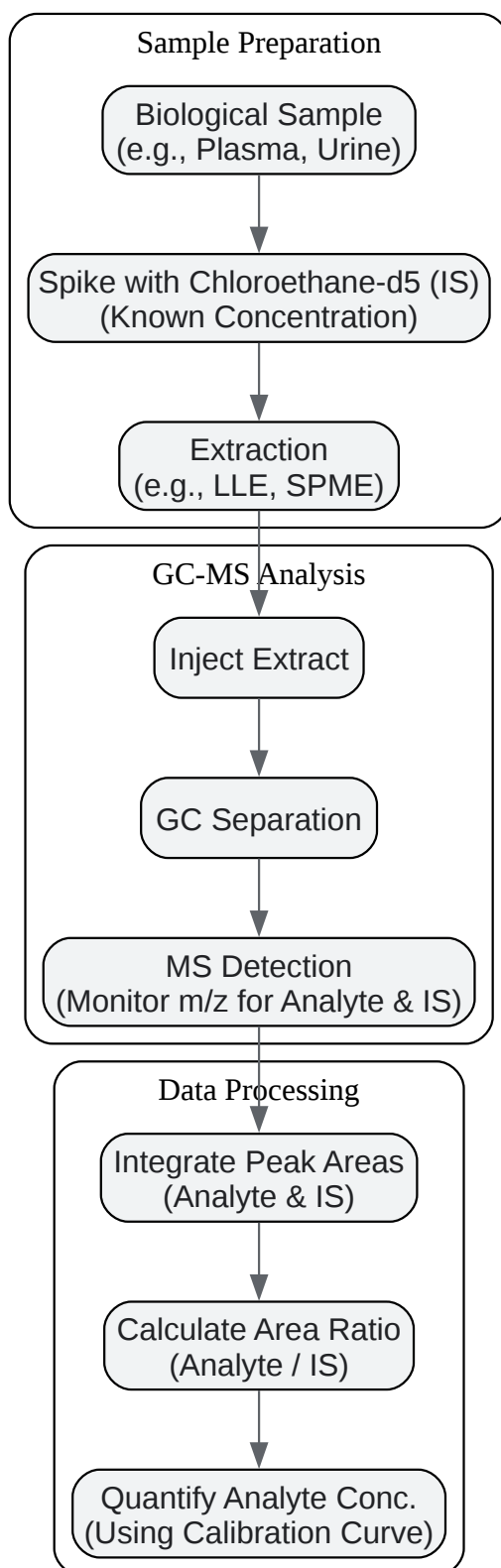
Property	Value	Source(s)
CAS Number	19199-91-8	
Molecular Formula	CD ₃ CD ₂ Cl	
Molecular Weight	69.54 g/mol	
Synonyms	Ethyl chloride-d5, 1-chloro-1,1,2,2,2-pentadeuterioethane	[5]
Isotopic Purity	Typically ≥98 atom % D	
Mass Shift vs. Unlabeled	M+5	
Boiling Point	12.7 °C (Predicted)	[8]
Density	0.953 g/cm ³ (Predicted)	[8]
Flash Point	-50 °C (-58 °F) (closed cup)	

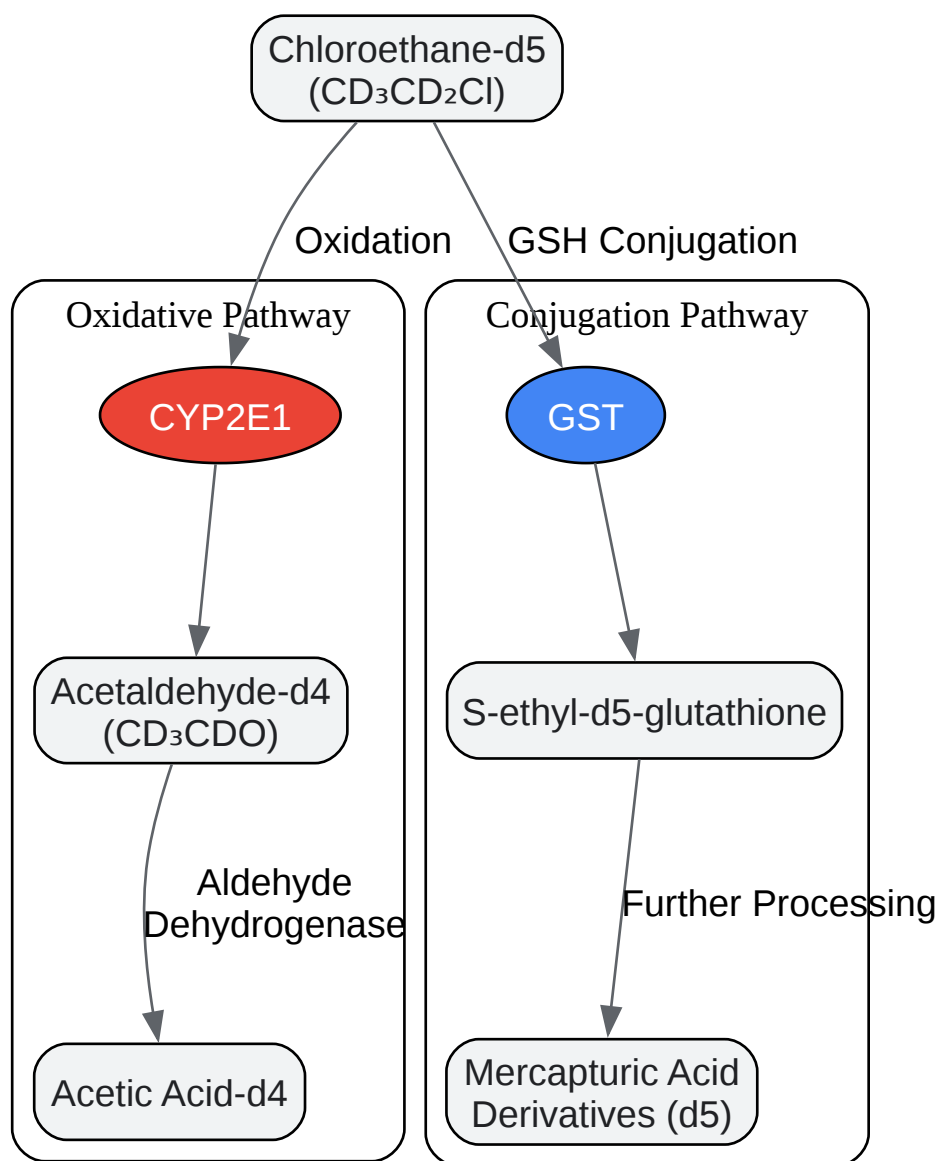
Synthesis and Isotopic Labeling Strategy

The synthesis of highly deuterated compounds like **Chloroethane-d5** requires a strategic approach to ensure the efficient incorporation of deuterium atoms. While specific commercial synthesis routes are proprietary, a plausible and common strategy involves the hydrochlorination of deuterated ethylene (C₂D₄) or the reduction and subsequent chlorination of a deuterated acetyl group.

A general conceptual pathway can be illustrated as follows:







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Sources

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